

# Triethylamine Borane (TEAB): A Comprehensive Technical Guide to Synthesis and Characterization

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## Compound of Interest

Compound Name: Triethylamine borane

Cat. No.: B1366624

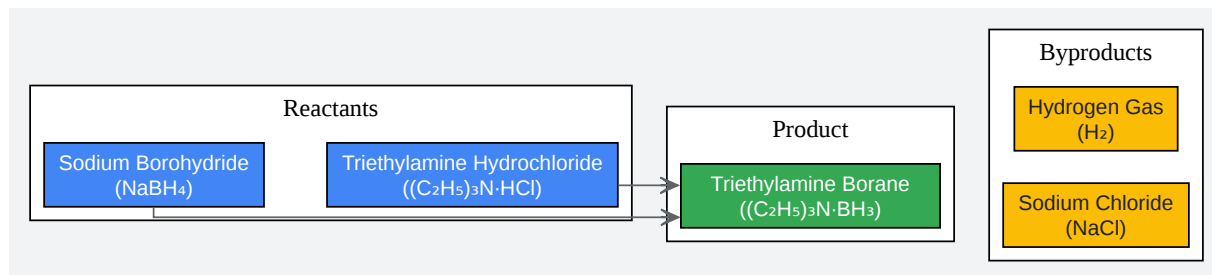
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Audience: Researchers, Scientists, and Drug Development Professionals

**Abstract:** **Triethylamine borane** (TEAB), a stable and versatile amine-borane complex, serves as a crucial reducing agent in organic synthesis.[1][2] Its improved handling characteristics and stability compared to gaseous diborane make it a preferred reagent in both laboratory and industrial settings, particularly in pharmaceutical development where mild and selective reductions are paramount.[1][3] This guide provides an in-depth overview of the synthesis, characterization, and safe handling of **triethylamine borane**, presenting detailed experimental protocols and collated analytical data to support its application in research and drug development.

## Synthesis of Triethylamine Borane

**Triethylamine borane** (TEAB) is a Lewis acid-base adduct formed between triethylamine and borane.[4] It is typically synthesized through the reaction of a borohydride salt with triethylamine or its corresponding salt in the presence of an acid or an electrophilic boron source. One common and efficient laboratory-scale method involves the reaction of sodium borohydride with triethylamine hydrochloride. An alternative one-pot synthesis utilizes trimethyl borate, lithium hydride, and triethylamine in the presence of aluminum chloride.[5]



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**Caption:** General synthesis pathway for **Triethylamine Borane**.

## Experimental Protocol: Synthesis from Sodium Borohydride

This protocol is adapted from established methods for the synthesis of amine-borane adducts.

[6][7]

Materials:

- Sodium borohydride ( $\text{NaBH}_4$ )
- Triethylamine hydrochloride ( $((\text{C}_2\text{H}_5)_3\text{N}\cdot\text{HCl})$ )
- Anhydrous Tetrahydrofuran (THF)
- Anhydrous Pentane

Equipment:

- Flame-dried, two-neck round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Inert atmosphere setup (Nitrogen or Argon)

- Cannula for liquid transfer
- Celite for filtration

#### Procedure:

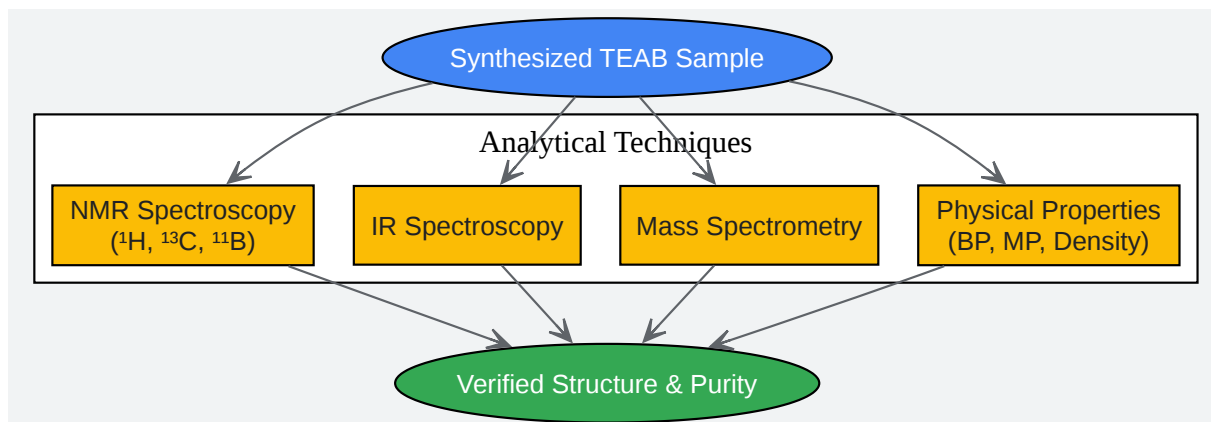
- Setup: Assemble the flame-dried flask with a magnetic stir bar, reflux condenser, and nitrogen/argon inlet. Maintain a positive pressure of inert gas throughout the reaction.
- Reaction Mixture: To the flask, add triethylamine hydrochloride and sodium borohydride.
- Solvent Addition: Add anhydrous THF to the flask.
- Reaction: Stir the suspension vigorously at room temperature. The reaction progress can be monitored by  $^{11}\text{B}$  NMR spectroscopy.
- Work-up: Once the reaction is complete, remove the solvent under reduced pressure.
- Extraction: Add anhydrous pentane to the solid residue and stir for 1 hour.
- Purification: Filter the mixture through a pad of Celite under an inert atmosphere.
- Isolation: Carefully remove the pentane from the filtrate in vacuo to yield **triethylamine borane** as a colorless liquid.[\[5\]](#)

## Example Reaction Components

Component	Molar Equivalent	Typical Role
Sodium Borohydride	1.0	Hydride Source
Triethylamine HCl	1.0 - 1.2	Amine Source & Acid
Anhydrous THF	-	Solvent

## Characterization of Triethylamine Borane

Following synthesis, the identity and purity of TEAB must be confirmed through a combination of physical property measurements and spectroscopic analysis.



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**Caption:** Standard workflow for the characterization of TEAB.

## Physical and Chemical Properties

TEAB is a colorless liquid that is sensitive to moisture and must be handled under an inert atmosphere.<sup>[1][8]</sup> It is soluble in many organic solvents.<sup>[1]</sup>

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>18</sub> BN	[8]
Molecular Weight	115.03 g/mol	[9]
Appearance	Colorless liquid	[3][9]
Melting Point	-4 to -2 °C	[3]
Boiling Point	97 °C @ 12 mmHg	[3][10]
Density	0.777 g/mL at 25 °C	
Refractive Index (n <sub>20/D</sub> )	1.442	[3]
Flash Point	-7 °C	

## Spectroscopic Data

NMR is a primary tool for the structural elucidation of TEAB.

Nucleus	Chemical Shift ( $\delta$ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Reference(s)
$^1\text{H}$ NMR (in $\text{CDCl}_3$ )	2.79	Quartet	7.3	[5]
1.19	Triplet	7.3	[5]	
0.75 - 2.00	Broad Quartet	-	[5]	
$^{13}\text{C}$ NMR (in $\text{CDCl}_3$ )	52.5	-	-	[11]
8.9	-	-	[11]	
$^{11}\text{B}$ NMR (in $\text{CDCl}_3$ )	-13.96	Quartet	97.0	[11]

IR spectroscopy is used to identify the characteristic vibrations of the B-H and other functional groups within the molecule.

Wavenumber ( $\text{cm}^{-1}$ )	Intensity	Assignment	Reference(s)
2980	Medium	C-H stretch	[12]
2384	Strong	B-H stretch	[12]
1450	Medium	C-H bend	[12]
1381	Medium	C-H bend	[12]
1171	Strong	B-H bend / C-N stretch	[12]
966	Weak	C-C stretch	[12]

Electron ionization mass spectrometry (EI-MS) can be used to determine the molecular weight and fragmentation pattern of TEAB, further confirming its identity.[13][14]

## General Characterization Protocol

- **Sample Preparation:** Under an inert atmosphere, prepare separate samples of the synthesized TEAB for each analytical technique. For NMR, dissolve a small amount in an appropriate deuterated solvent (e.g.,  $\text{CDCl}_3$ ). For IR, a thin film on a salt plate ( $\text{NaCl}$  or  $\text{KBr}$ ) can be used.
- **Data Acquisition:**
  - Acquire  $^1\text{H}$ ,  $^{13}\text{C}$ , and  $^{11}\text{B}$  NMR spectra.
  - Record the IR spectrum over the range of  $4000\text{--}400\text{ cm}^{-1}$ .
  - Obtain the mass spectrum.
- **Data Analysis:** Compare the acquired spectra and physical properties with the literature values summarized in the tables above to confirm the structure and assess the purity of the **triethylamine borane** complex.

## Safe Handling and Storage

**Triethylamine borane** is a hazardous chemical that requires careful handling.

- **Hazards:** TEAB is a highly flammable liquid and vapor.<sup>[8][10]</sup> It causes severe skin burns and eye damage and is harmful if swallowed, in contact with skin, or if inhaled.<sup>[15][16]</sup> It is also moisture-sensitive and can release flammable hydrogen gas upon contact with water, acids, or alcohols.<sup>[1][10]</sup>
- **Handling:** Always handle TEAB in a well-ventilated area, preferably within a fume hood.<sup>[16]</sup> Use spark-proof tools and explosion-proof equipment.<sup>[8]</sup> Personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, is mandatory.<sup>[16]</sup>
- **Storage:** Store in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon).<sup>[8]</sup> The material should be kept in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.<sup>[9]</sup> Refrigeration is recommended for long-term storage.<sup>[8][10]</sup>

## Applications in Drug Development

**Triethylamine borane**'s utility in pharmaceutical synthesis stems from its role as a mild and selective reducing agent.[3] It is effective for the reduction of various functional groups, including aldehydes, ketones, and imines, to their corresponding alcohols and amines.[1][17] Its stability and high functional group tolerance make it suitable for complex molecule synthesis, where preserving sensitive functional groups is critical.[1] Furthermore, TEAB is used in reductive amination reactions and in the synthesis of pharmaceutical intermediates.[1][3]

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